

Application Note and Protocols for the Preparation of Tba-354 Stock Solutions

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Compound of Interest

Compound Name: Tba-354

Cat. No.: B611181

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Audience: Researchers, scientists, and drug development professionals involved in anti-tuberculosis research.

Introduction: **Tba-354** is a potent, next-generation nitroimidazole anti-tuberculosis agent with demonstrated bactericidal activity against both replicating and non-replicating *Mycobacterium tuberculosis*.^{[1][2][3]} As a derivative of pretomanid (PA-824), it shows superior potency and a favorable pharmacokinetic profile, making it a compound of significant interest in tuberculosis drug development.^{[2][4][5]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the preparation, storage, and handling of **Tba-354** solutions.

Physicochemical Properties and Solubility

Understanding the fundamental properties of **Tba-354** is essential for its effective use in experimental settings.

Table 1: Physicochemical Properties of **Tba-354**

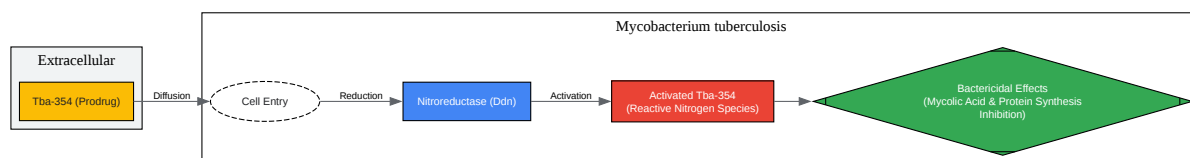
Property	Value	Reference
Chemical Name	(6S)-6,7-dihydro-2-nitro-6-[[6-[4-(trifluoromethoxy)phenyl]-3-pyridinyl]methoxy]-5H-imidazo[2,1-b][1][4]oxazine	[6]
Molecular Formula	C ₁₉ H ₁₅ F ₃ N ₄ O ₅	[1][6]
Molecular Weight	436.34 g/mol	[1][3]
CAS Number	1257426-19-9	[1][6]
Appearance	White to off-white solid	[1]

Table 2: Solubility of **Tba-354** in Various Solvents

Solvent	Solubility	Notes	Reference
DMSO	≥ 100 mg/mL (229.18 mM)	Requires sonication for complete dissolution. Use newly opened, anhydrous DMSO.	[1]
DMF	30 mg/mL	-	[6]
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	Limited aqueous solubility.	[6]

Mechanism of Action Overview

Tba-354 is a pro-drug that requires activation within *Mycobacterium tuberculosis* to exert its bactericidal effects. The mechanism is initiated by a specific bacterial enzyme.



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Figure 1. Activation pathway of **Tba-354** in *M. tuberculosis*.

Experimental Protocols

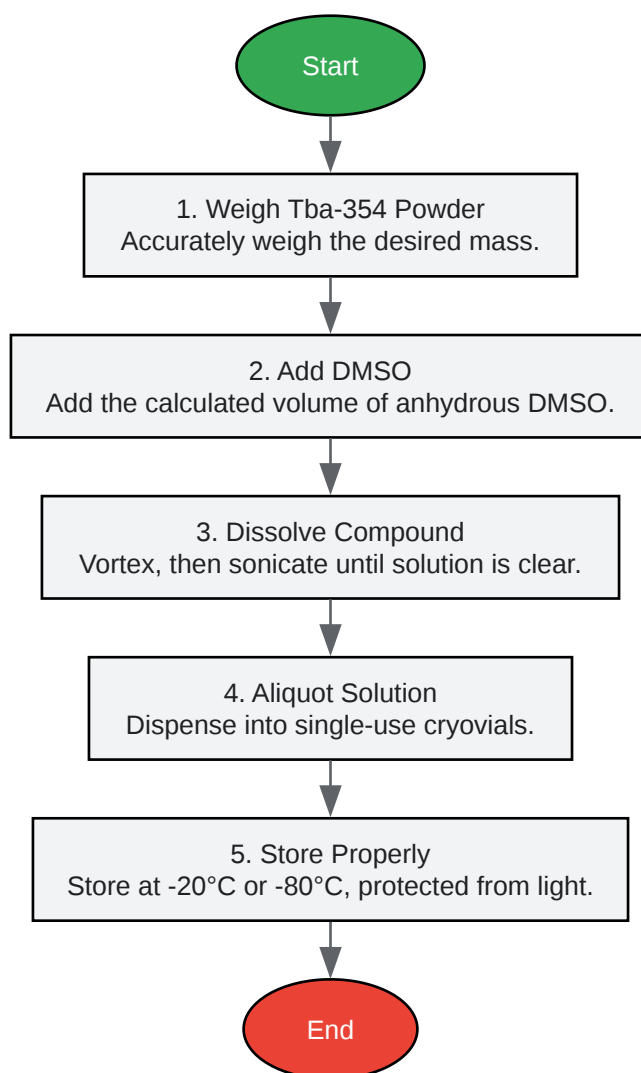
Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 100 mM stock solution in DMSO, suitable for most in vitro assays, such as determining Minimum Inhibitory Concentrations (MICs).

Materials:

- **Tba-354** powder (MW: 436.34 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Workflow:



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Figure 2. Workflow for preparing in vitro stock solutions.

Procedure:

- Calculation: Use the formula: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})}$.
- Weighing: Accurately weigh the required amount of **Tba-354** powder in a suitable container. For example, to make 1 mL of a 10 mM stock solution, weigh 4.36 mg of **Tba-354**.
- Dissolution: Add the calculated volume of anhydrous DMSO. Vortex the solution vigorously. If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10

minutes until the solution is clear.[\[1\]](#)

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[1\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years), protected from light.[\[1\]](#)

Table 3: Preparation of **Tba-354** Stock Solutions in DMSO (MW = 436.34)

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.436 mg	2.18 mg	4.36 mg
10 mM	4.36 mg	21.8 mg	43.6 mg
50 mM	21.8 mg	109 mg	218 mg
100 mM (229.18 M)	43.6 mg	218 mg	436 mg

Protocol 2: Preparation of Tba-354 Working Solution for In Vivo Oral Administration (Suspension)

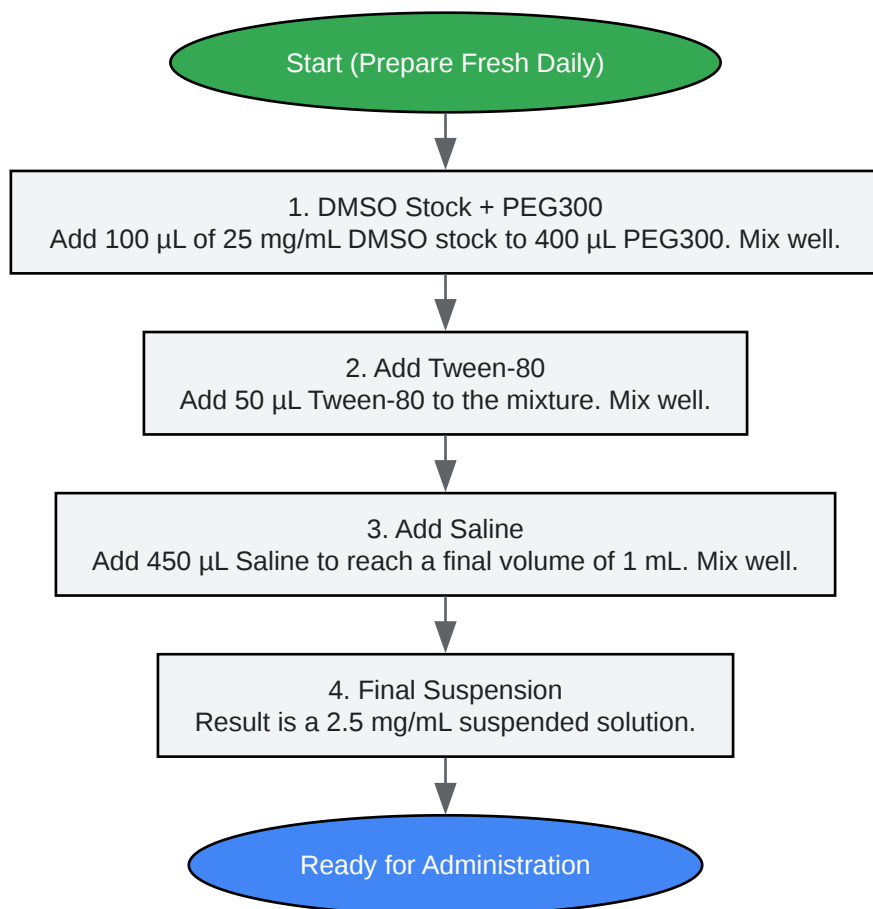
For in vivo studies, **Tba-354** is often administered as a suspension. This protocol provides a method for preparing a 2.5 mg/mL suspension suitable for oral gavage in animal models.[\[1\]](#)

Note: In vivo working solutions should be prepared fresh on the day of use.[\[1\]](#)

Materials:

- High-concentration **Tba-354** stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes

Workflow:



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Figure 3. Workflow for preparing an in vivo suspension.

Procedure (for 1 mL of 2.5 mg/mL suspension):

- Prepare a clear, high-concentration stock solution of **Tba-354** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 400 µL of PEG300.
- To the PEG300, add 100 µL of the 25 mg/mL **Tba-354** DMSO stock solution and mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix again until uniform.

- Finally, add 450 µL of sterile saline to bring the total volume to 1 mL. Mix thoroughly to ensure a homogenous suspension.
- The final concentration of the **Tba-354** suspension will be 2.5 mg/mL. This formulation is suitable for oral and intraperitoneal administration.^[1]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **Tba-354**.

Table 4: Storage and Stability of **Tba-354**

Form	Storage Temperature	Duration	Notes	Reference
Powder	-20°C	3 years	Store in a dry, dark place.	^[1]
Powder	4°C	2 years	For shorter-term storage.	^[1]
Stock Solution in Solvent	-80°C	2 years	Recommended for long-term storage. Avoid freeze-thaw cycles.	^[1]
Stock Solution in Solvent	-20°C	1 year	Suitable for intermediate-term storage.	^[1]
In Vivo Working Solution	Room Temperature	Use same day	Prepare fresh before each experiment.	^[1]

Safety Precautions:

- Handle **Tba-354** powder in a chemical fume hood or a well-ventilated area.

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for complete handling and safety information.

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